

# What are the chemical properties of Dimethylmalonic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide to the Chemical Properties of **Dimethylmalonic Acid**

## Introduction

**Dimethylmalonic acid**, also known as 2,2-dimethylpropanedioic acid, is a dicarboxylic acid derivative of malonic acid.[1][2] In this derivative, both methylene hydrogens of malonic acid have been substituted by methyl groups.[1][2] This structural modification imparts unique chemical and physical properties that make it a valuable compound in various scientific domains. It serves as an intermediate in the synthesis of pharmaceuticals, including barbiturates and vitamins (B1, B2, B6), as well as in the production of resins, perfumes, and adhesives. Furthermore, **dimethylmalonic acid** is recognized for its role as a fatty acid synthesis inhibitor and has been identified as a human metabolite.[1][2] This guide provides a comprehensive overview of the chemical properties of **dimethylmalonic acid**, tailored for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

**Dimethylmalonic acid** is a white crystalline solid under standard conditions.[1][2][3][4] Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	2,2-dimethylpropanedioic acid	[1]
Synonyms	2,2-Propanedicarboxylic acid, Dimethylpropanedioic acid	[1][5]
CAS Number	595-46-0	[1][3][4]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>4</sub>	[1][3][4]
Molecular Weight	132.11 g/mol	[1][3][4]
Appearance	White crystalline solid	[1][2][3]
Melting Point	191-193 °C (decomposes)	[3][4][6]
Boiling Point	292.77 °C (rough estimate)	[3][4]
Water Solubility	90 g/L at 13 °C	[1][2][3][4]
pKa	3.15 at 25 °C	[2][3][4]
LogP (Octanol/Water)	0.39	[1]
Vapor Pressure	0.0014 mmHg	[1][5]
Density	1.5633 g/cm <sup>3</sup> (rough estimate)	[3][4]

## Acidity and Reactivity

**Dimethylmalonic acid** is a dibasic acid, possessing two carboxylic acid functional groups. This allows it to donate two protons in solution. The pKa value of 3.15 indicates that it is a moderately strong organic acid.[2][3][4]

Key aspects of its reactivity include:

- **Esterification:** Like other carboxylic acids, **dimethylmalonic acid** reacts with alcohols to form esters. For instance, its reaction with methanol in the presence of a Lewis acid catalyst yields 2,2-dimethylmalonate dimethyl ester.[7]
- **Salt Formation:** It readily reacts with bases to form salts.

- Decomposition: Upon heating, **dimethylmalonic acid** can undergo decomposition.[8] It is noted to sublime in a vacuum with some decomposition.[3][8] The anhydride of **dimethylmalonic acid** is known to be the slowest to decompose among malonic, methylmalonic, and dimethylmalonic anhydrides.[9]

## Spectroscopic Properties

The structural features of **dimethylmalonic acid** can be elucidated using various spectroscopic techniques.

### <sup>1</sup>H NMR Spectroscopy

In a <sup>1</sup>H NMR spectrum, **dimethylmalonic acid** typically exhibits a singlet corresponding to the six protons of the two equivalent methyl groups. The chemical shift of the acidic protons of the carboxyl groups is also observable, though its position can vary depending on the solvent and concentration. A <sup>1</sup>H NMR spectrum of **dimethylmalonic acid** has been recorded in DMSO-d<sub>6</sub>. [10] It is also used as an internal standard in NMR studies for quantitative analysis.[11]

## Experimental Protocols

### Protocol 1: Determination of pKa by Potentiometric Titration

This protocol outlines a standard method for determining the acid dissociation constant (pKa) of **dimethylmalonic acid**.

Materials:

- **Dimethylmalonic acid**
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Deionized water
- pH meter with a glass electrode, calibrated with standard buffer solutions (pH 4, 7, and 10)
- Magnetic stirrer and stir bar

- Burette (50 mL)
- Beaker (250 mL)

Procedure:

- Accurately weigh a sample of **dimethylmalonic acid** and dissolve it in a known volume of deionized water in the beaker.
- Place the beaker on the magnetic stirrer and add the stir bar.
- Immerse the calibrated pH electrode in the solution, ensuring the bulb is fully submerged but not in contact with the stir bar.
- Record the initial pH of the solution.
- Fill the burette with the standardized NaOH solution and record the initial volume.
- Begin adding the NaOH solution in small increments (e.g., 0.5 mL).
- After each addition, allow the pH to stabilize and record the pH and the total volume of NaOH added.
- Continue the titration past the equivalence point.
- Plot the pH versus the volume of NaOH added to generate a titration curve.
- The pKa can be determined from the half-equivalence point, where half of the acid has been neutralized. For a diprotic acid, there will be two equivalence points and two corresponding pKa values.

## Protocol 2: Purification by Recrystallization

This protocol describes the purification of **dimethylmalonic acid**.<sup>[3][8]</sup>

Materials:

- Crude **dimethylmalonic acid**

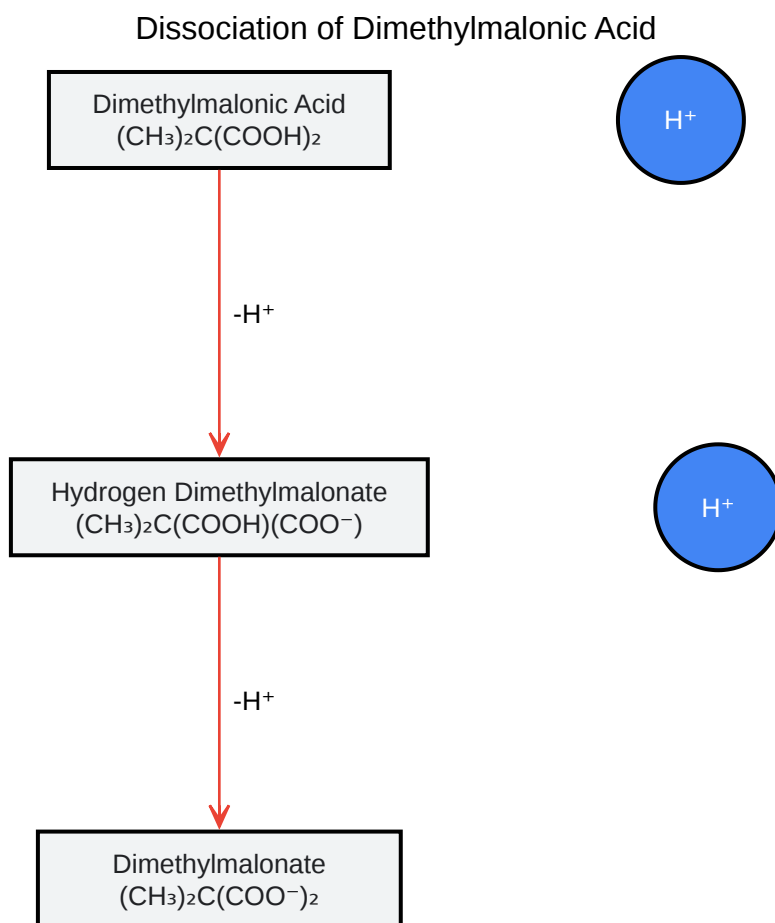
- Benzene
- Petroleum ether
- Erlenmeyer flask
- Heating source (e.g., hot plate)
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Dissolve the crude **dimethylmalonic acid** in a minimal amount of hot benzene in an Erlenmeyer flask.
- If any insoluble impurities are present, perform a hot filtration.
- Allow the solution to cool slowly to room temperature to promote the formation of crystals.
- Further cool the flask in an ice bath to maximize crystal yield.
- Add petroleum ether to precipitate more of the acid.
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold solvent (a mixture of benzene and petroleum ether).
- Dry the purified crystals, for example, in a vacuum oven.

## Visualization of Dissociation Pathway

The following diagram illustrates the stepwise dissociation of **dimethylmalonic acid** in an aqueous solution.



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Caption: Stepwise deprotonation of **dimethylmalonic acid**.

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- To cite this document: BenchChem. [What are the chemical properties of Dimethylmalonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146787#what-are-the-chemical-properties-of-dimethylmalonic-acid]

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